

Stability of Pantothenic acid- $^{13}\text{C}_3,^{15}\text{N}$ hemicalcium in solution and storage

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Compound of Interest

Compound Name: *Pantothenic acid- $^{13}\text{C}_3,^{15}\text{N}$ hemicalcium*

Cat. No.: *B13851687*

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Technical Support Center: Pantothenic Acid- $^{13}\text{C}_3,^{15}\text{N}$ Hemicalcium

This technical support center provides guidance on the stability, storage, and handling of **Pantothenic acid- $^{13}\text{C}_3,^{15}\text{N}$ hemicalcium** in solution for research and drug development applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Pantothenic acid- $^{13}\text{C}_3,^{15}\text{N}$ hemicalcium**?

A1: The solid, neat form of **Pantothenic acid- $^{13}\text{C}_3,^{15}\text{N}$ hemicalcium** is hygroscopic and should be stored in a tightly sealed container, protected from moisture and light.^{[1][2]} Recommended storage temperatures are typically -20°C for long-term storage.^[3] Some suppliers recommend refrigerated temperatures ($+2^{\circ}\text{C}$ to $+8^{\circ}\text{C}$) with desiccation.^[1]

Q2: How should I store solutions of **Pantothenic acid- $^{13}\text{C}_3,^{15}\text{N}$ hemicalcium**?

A2: Prepared solutions should be stored at low temperatures to minimize degradation. For solutions in a methanol:water (90:10) mixture, storage at -20°C is recommended. For aqueous solutions, aliquots should be stored at -20°C and are stable for at least one month.^[4] For

longer-term storage of solutions, -80°C is recommended for up to 6 months.^{[5][6]} It is advisable to prepare fresh working solutions for in vivo experiments on the day of use.^[6]

Q3: What is the expected stability of **Pantothenic acid-13C3,15N hemicalcium** in aqueous solutions?

A3: While specific stability studies on the isotopically labeled form are not extensively published, the stability is expected to be comparable to that of unlabeled pantothenic acid. Unlabeled pantothenic acid is known to be unstable in both acidic and alkaline aqueous solutions, with significant degradation occurring rapidly.^{[7][8][9]} The stability is considerably reduced in pure aqueous solutions compared to when it is in pharmaceutical or food products.^{[7][8][9]} In acidic or alkaline conditions (pH 2-12), up to 40% of the initial amount can degrade within an hour.^{[7][8][9]}

Q4: At what pH is pantothenic acid most stable?

A4: The optimal stability for pantothenic acid in solution is in the pH range of 4 to 7.^[10] Both acidic and alkaline conditions catalyze its degradation.^[10]

Q5: What are the primary degradation pathways for pantothenic acid in solution?

A5: The primary degradation pathway for pantothenic acid in solution is hydrolysis.^[11] This process is accelerated by heat and non-neutral pH.^[10]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent analytical results (e.g., LC-MS)	Degradation of the standard solution.	Prepare fresh standard solutions from solid material. Ensure proper storage of stock and working solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles. Buffer the solution to a pH between 4 and 7 if compatible with your experimental design.
Loss of signal intensity over time	Adsorption to container surfaces or degradation.	Use silanized glassware or polypropylene tubes to minimize adsorption. Store solutions in appropriate solvents and at recommended low temperatures. Prepare fresh dilutions from a concentrated stock solution before each experiment.
Precipitation in the stock solution	Poor solubility or solvent evaporation.	Ensure the compound is fully dissolved. Sonication may aid dissolution.[6] Store in tightly sealed vials to prevent solvent evaporation, especially for organic-aqueous mixtures.

Data Summary

Table 1: Recommended Storage Conditions for **Pantothenic Acid-13C3,15N Hemicalcium**

Form	Storage Temperature	Duration	Solvent/Matrix	Reference
Solid (Neat)	-20°C	Long-term	N/A	[3]
Solid (Neat)	+2°C to +8°C (with desiccation)	Not specified	N/A	[1]
Solution	-20°C	1 month	Methanol:Water (90:10)	
Solution	-20°C	Up to 1 month	Water	[4]
Solution	-80°C	6 months	Not specified	[5][6]

Table 2: pH-Dependent Degradation of Unlabeled Pantothenic Acid in Aqueous Solution

pH	Degradation Rate	Observation	Reference
2-4	High	Up to 40% degradation within 1 hour in pure aqueous solutions.	[7][8][9]
4-7	Low	Range of optimal stability.	[10]
7-12	High	Up to 40% degradation within 1 hour in pure aqueous solutions.	[7][8][9]

Experimental Protocols

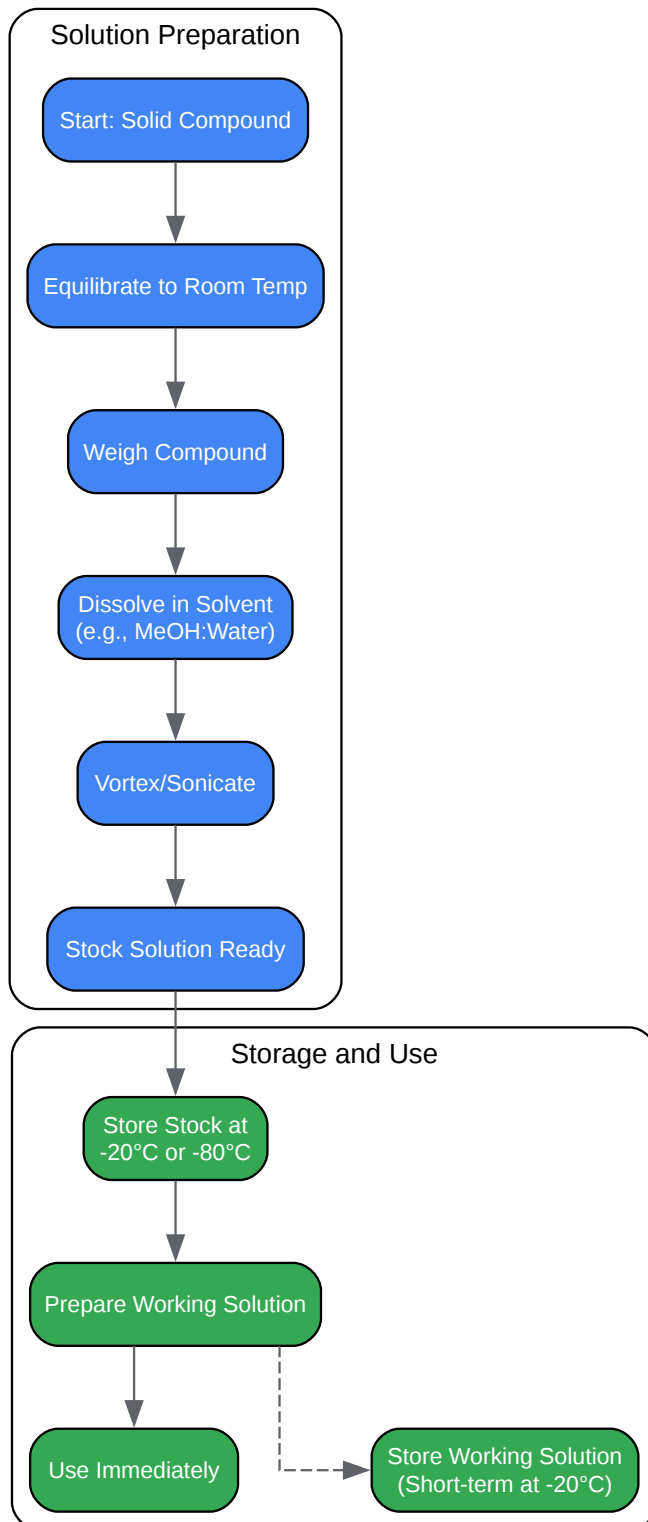
Protocol 1: Preparation of a Stock Solution

This protocol describes the preparation of a stock solution of **Pantothenic acid-13C3,15N hemicalcium**.

- Equilibration: Allow the vial of solid **Pantothenic acid-13C3,15N hemicalcium** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of the solid compound.
- Dissolution: Dissolve the solid in a suitable solvent. A common solvent system is a mixture of methanol and water (e.g., 90:10 v/v). For aqueous solutions, use ultrapure water.
- Mixing: Vortex or sonicate the solution to ensure complete dissolution.
- Storage: Store the stock solution in a tightly sealed vial at -20°C or -80°C, protected from light.

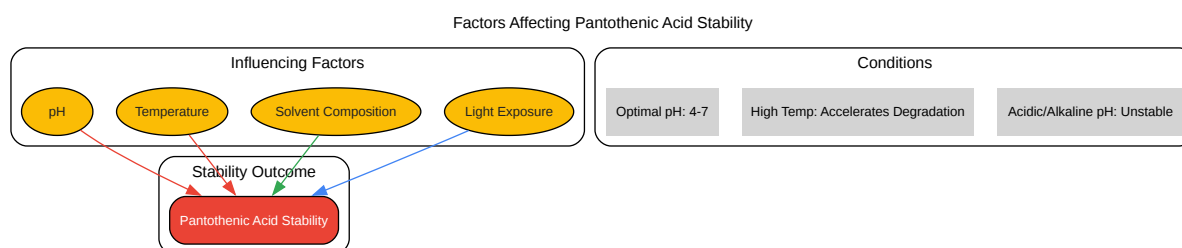
Visualizations

Experimental Workflow: Preparing and Storing Solutions



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Caption: Workflow for preparing and storing solutions of **Pantothenic acid-13C3,15N hemicalcium**.



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Caption: Logical relationship of factors influencing the stability of pantothenic acid in solution.

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